

Proper Disposal of 5-Bromopyrimidine-4-carbonitrile: A Comprehensive Safety and Operations Guide

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Compound of Interest

Compound Name: *5-Bromopyrimidine-4-carbonitrile*

Cat. No.: *B037936*

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For Immediate Implementation by Laboratory Personnel

This guide provides essential, step-by-step procedures for the safe handling and proper disposal of **5-Bromopyrimidine-4-carbonitrile** (CAS No. 114969-66-3). Adherence to these protocols is critical for ensuring the safety of researchers, scientists, and drug development professionals, maintaining a safe laboratory environment, and complying with regulatory standards. This document is intended to serve as a primary resource for operational and logistical planning concerning the disposal of this hazardous chemical.

Hazard Profile and Personal Protective Equipment (PPE)

5-Bromopyrimidine-4-carbonitrile is a hazardous substance that requires careful handling. While a comprehensive hazard profile for this specific compound is not fully detailed in all public sources, data from closely related compounds such as 5-Bromopyrimidine suggests it may be harmful if swallowed, cause skin and serious eye irritation, and may lead to respiratory irritation.^{[1][2]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory at all times when handling this chemical.

Required Personal Protective Equipment:

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield is recommended if there is a splash hazard.	NIOSH (US) or EN 166 (EU) approved.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a laboratory coat.	Gloves must meet the specifications of Regulation (EU) 2016/425 and the standard EN 374.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a chemical fume hood. If dust or aerosols may be generated, a NIOSH-approved respirator is required.	NIOSH (US) or EN 143 (EU) approved.

Quantitative Data Summary

The following table summarizes key data for **5-Bromopyrimidine-4-carbonitrile**. This information is crucial for a comprehensive understanding of the substance's properties and for making informed safety decisions.

Property	Value	Source
CAS Number	114969-66-3	[3] [4]
Molecular Formula	C ₅ H ₂ BrN ₃	[4]
Molecular Weight	184.0 g/mol	[4]
Predicted Density	1.86 ± 0.1 g/cm ³	[4]
Predicted Boiling Point	328.6 ± 27.0 °C	[4]
Predicted Flash Point	152.5 ± 23.7 °C	[4]

Experimental Protocol: Spill Management

Immediate and appropriate cleanup of spills is crucial to mitigate exposure risks and prevent environmental contamination.

Minor Spills (Solid):

- Evacuate and Ventilate: Clear the immediate area of all personnel and ensure adequate ventilation.
- Don PPE: Wear all required personal protective equipment.
- Containment: Prevent the spread of dust.[\[2\]](#)
- Cleanup: Use dry cleanup procedures. Gently sweep or vacuum up the spilled material.[\[2\]](#)
Do not use air hoses for cleaning.[\[2\]](#)
- Collection: Place the spilled material into a clean, dry, sealable, and appropriately labeled container for disposal.
- Decontamination: Clean the spill area thoroughly.
- Dispose: Treat the collected material and any contaminated cleaning supplies as hazardous waste.

Major Spills:

- Evacuate: Evacuate the laboratory immediately and alert others in the vicinity.
- Isolate: Close the doors to the affected area.
- Alert: Notify your institution's Environmental Health and Safety (EHS) department and the Fire Brigade, informing them of the location and nature of the hazard.[\[2\]](#)
- Restrict Access: Prevent entry to the contaminated area until the EHS team or other trained personnel have decontaminated the space.

Step-by-Step Disposal Protocol

The disposal of **5-Bromopyrimidine-4-carbonitrile** must be conducted in strict accordance with all local, regional, and national hazardous waste regulations. Never dispose of this chemical down the drain or in the regular trash.[\[1\]](#)

1. Waste Identification and Segregation:

- All waste containing **5-Bromopyrimidine-4-carbonitrile** must be classified as hazardous waste.[\[1\]](#)
- As a halogenated organic compound, it must be segregated from non-halogenated organic waste.[\[1\]](#)
- Keep this waste separate from incompatible materials, such as strong oxidizing agents.[\[1\]](#)[\[5\]](#)

2. Waste Collection and Container Requirements:

- Dedicated Waste Container: Collect all **5-Bromopyrimidine-4-carbonitrile** waste in a designated, compatible, and properly sealed container.[\[1\]](#) Polyethylene containers are a suitable option.[\[1\]](#)
- Solid Waste: Contaminated lab supplies (e.g., gloves, weighing paper, pipette tips) should be collected in a separate, clearly labeled solid hazardous waste container.[\[1\]](#)
- Liquid Waste: If **5-Bromopyrimidine-4-carbonitrile** is in a solution, it must be collected in a dedicated halogenated organic solvent waste container.[\[1\]](#)
- Container Integrity: Ensure the waste container is in good condition, free from leaks or damage, and has a secure, leak-proof closure.[\[1\]](#)

3. Labeling:

- The waste container must be clearly and securely labeled with "Hazardous Waste," the full chemical name "**5-Bromopyrimidine-4-carbonitrile**," and the appropriate hazard pictograms.[\[1\]](#)
- The accumulation start date must also be clearly marked on the label.[\[1\]](#)

4. Storage:

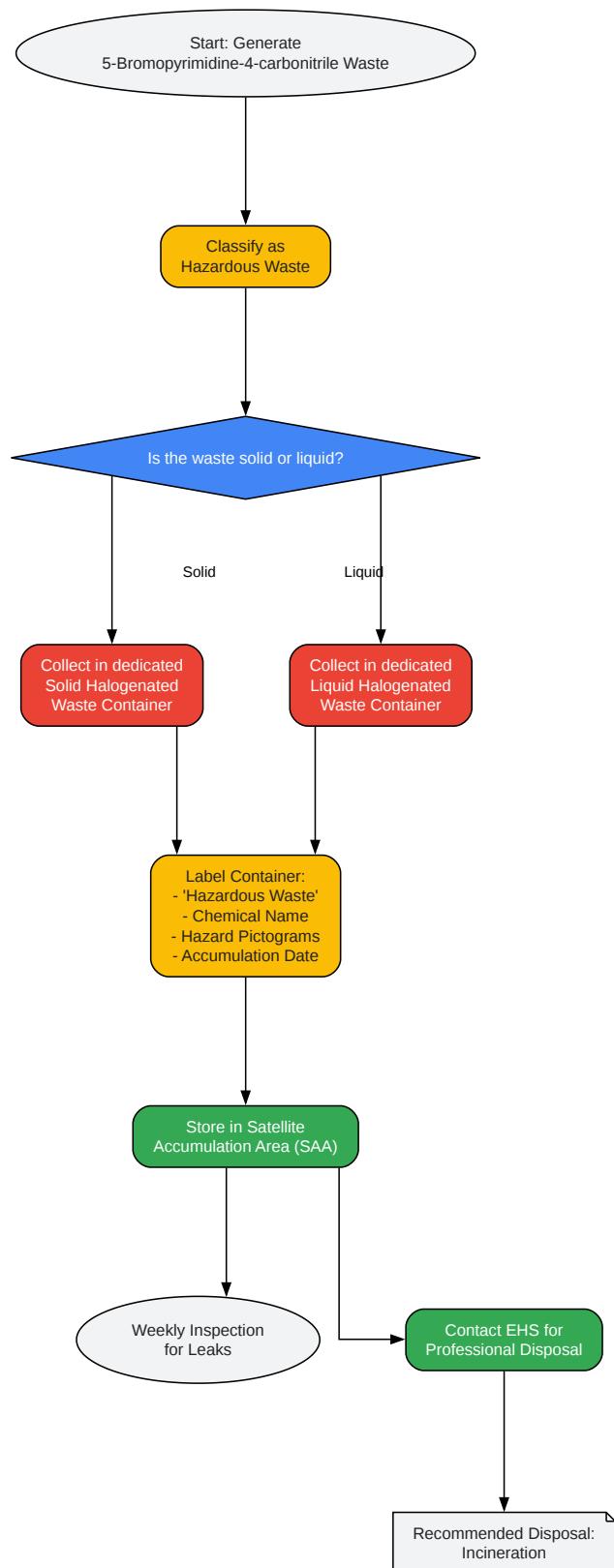
- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[1]
- The SAA must be inspected weekly for any signs of leakage.[1]
- Do not exceed the maximum storage limits for hazardous waste in your SAA (typically 55 gallons).[1]

5. Arrange for Professional Disposal:

- The final disposal of **5-Bromopyrimidine-4-carbonitrile** must be handled by a licensed and certified hazardous waste disposal company.[1]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.[1]
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **5-Bromopyrimidine-4-carbonitrile**.



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Caption: Workflow for the safe disposal of **5-Bromopyrimidine-4-carbonitrile**.

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